

Physical and chemical characteristics of 3,4-Dichlorophenylacetone

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Compound of Interest

Compound Name: 3,4-Dichlorophenylacetone

Cat. No.: B3025358

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An In-depth Technical Guide to **3,4-Dichlorophenylacetone**

Introduction

3,4-Dichlorophenylacetone is a halogenated aromatic ketone that serves as a pivotal intermediate in the synthesis of a variety of organic compounds. Characterized by a phenyl ring substituted with two chlorine atoms and an acetone side chain, its unique structure imparts specific reactivity and properties that make it a valuable precursor in diverse fields.^{[1][2]} Primarily, it is recognized for its significant applications in the pharmaceutical and agrochemical industries, where it functions as a critical building block for active pharmaceutical ingredients (APIs) and crop protection agents.^[1] Its stability and the reactivity of its ketone functional group allow for efficient incorporation into complex molecular frameworks, leading to improved yields and desired product qualities in synthetic chemistry.^[1] This guide provides a comprehensive overview of the physical and chemical characteristics of **3,4-Dichlorophenylacetone**, its synthesis, spectral properties, applications, and safety protocols, intended for researchers, scientists, and professionals in drug development and chemical manufacturing.

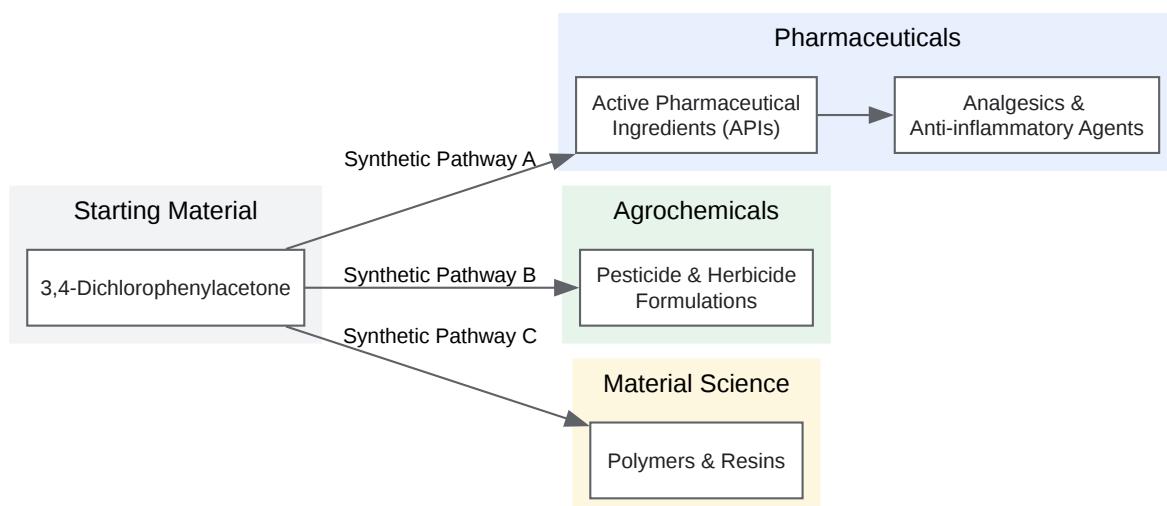
Physicochemical Properties

The fundamental physical and chemical properties of **3,4-Dichlorophenylacetone** are summarized in the table below. These characteristics are essential for its handling, storage, and application in various synthetic protocols.

Property	Value	Reference
IUPAC Name	1-(3,4-dichlorophenyl)propan-2-one	[1] [2]
Synonyms	3',4'-Dichlorophenylacetone	[1]
CAS Number	6097-32-1	[1] [3]
Molecular Formula	C ₉ H ₈ Cl ₂ O	[1]
Molecular Weight	203.07 g/mol	[1]
Appearance	White to off-white solid	[1]
Purity	≥ 98.5% (GC)	[1]
Refractive Index	1.55	[1]
Storage	Store at 0-8 °C	[1]

Chemical Structure and Reactivity

The reactivity of **3,4-Dichlorophenylacetone** is dictated by its molecular structure, which features a ketone functional group and a dichlorinated aromatic ring.



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